

Solubility of N-tert-Octylacrylamide in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-Octylacrylamide*

Cat. No.: *B157157*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of N-tert-Octylacrylamide (CAS No. 4223-03-4), a key monomer in the synthesis of various polymers. Due to the limited availability of precise quantitative solubility data in public literature, this guide summarizes the existing qualitative and quantitative information and offers a detailed experimental protocol for researchers to determine solubility in specific organic solvents.

Introduction to N-tert-Octylacrylamide

N-tert-Octylacrylamide, also known as N-(1,1,3,3-tetramethylbutyl)acrylamide, is a hydrophobic acrylamide derivative. Its structure, featuring a bulky, branched octyl group, imparts unique properties to polymers, such as improved flexibility, adhesion, and water resistance. These characteristics make it a valuable component in the formulation of personal care products, coatings, and adhesives. A clear understanding of its solubility is crucial for optimizing polymerization processes, developing new formulations, and conducting toxicological and environmental impact studies.

Solubility Data

The solubility of a substance is a fundamental chemical property that dictates its applications. While N-tert-Octylacrylamide is generally described as soluble in organic solvents, specific quantitative data is scarce. The following tables summarize the available information.

Table 1: Quantitative Solubility of N-tert-Octylacrylamide

Solvent	Temperature (°C)	Solubility	Reference(s)
Water	20	1.01 g/L	[1] [2]

Table 2: Qualitative Solubility of N-tert-Octylacrylamide in Various Solvents

Solvent	Solubility	Reference(s)
Methanol	Soluble	[1] [2] [3]
Ethanol	Soluble	[4]
Acetone	Soluble	[4]
1,4-Dioxane	Soluble (used as a solvent for polymerization)	[5] [6]
Dimethylformamide (DMF)	Soluble (used as a solvent for copolymerization of a similar monomer)	[7]
Dimethyl sulfoxide (DMSO)	Soluble (used as a solvent for copolymerization of a similar monomer)	[8]
n-Alkanes (e.g., n-heptane)	Soluble (used as a solvent for dispersion polymerization)	[5] [6]

It is important to note that a Safety Data Sheet (SDS) for N-tert-Octylacrylamide reports "no data available" for solubility, underscoring the lack of comprehensive published data[\[9\]](#).

Experimental Protocol for Solubility Determination

The following protocol describes the widely accepted "shake-flask" method for determining the thermodynamic equilibrium solubility of N-tert-Octylacrylamide in an organic solvent.

Materials

- N-tert-Octylacrylamide (solid, high purity)
- Selected organic solvent (analytical grade)
- Glass vials with screw caps
- Orbital shaker or rotator
- Temperature-controlled environment (e.g., incubator or water bath)
- Centrifuge
- Syringes and syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes
- Analytical balance

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid N-tert-Octylacrylamide to a glass vial. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
 - Add a known volume of the selected organic solvent to the vial.
 - Securely cap the vial and place it on an orbital shaker in a temperature-controlled environment (e.g., 25 °C).
 - Shake the mixture for a sufficient time to reach equilibrium. A duration of 24 to 48 hours is typically recommended.
- Separation of Saturated Solution:
 - After equilibration, let the vial stand to allow the excess solid to settle.

- To ensure complete separation of the solid from the liquid phase, centrifuge the vial at a high speed.
- Carefully withdraw a known volume of the clear supernatant using a syringe.
- Filter the supernatant through a chemically resistant syringe filter into a clean vial to remove any remaining microscopic particles.

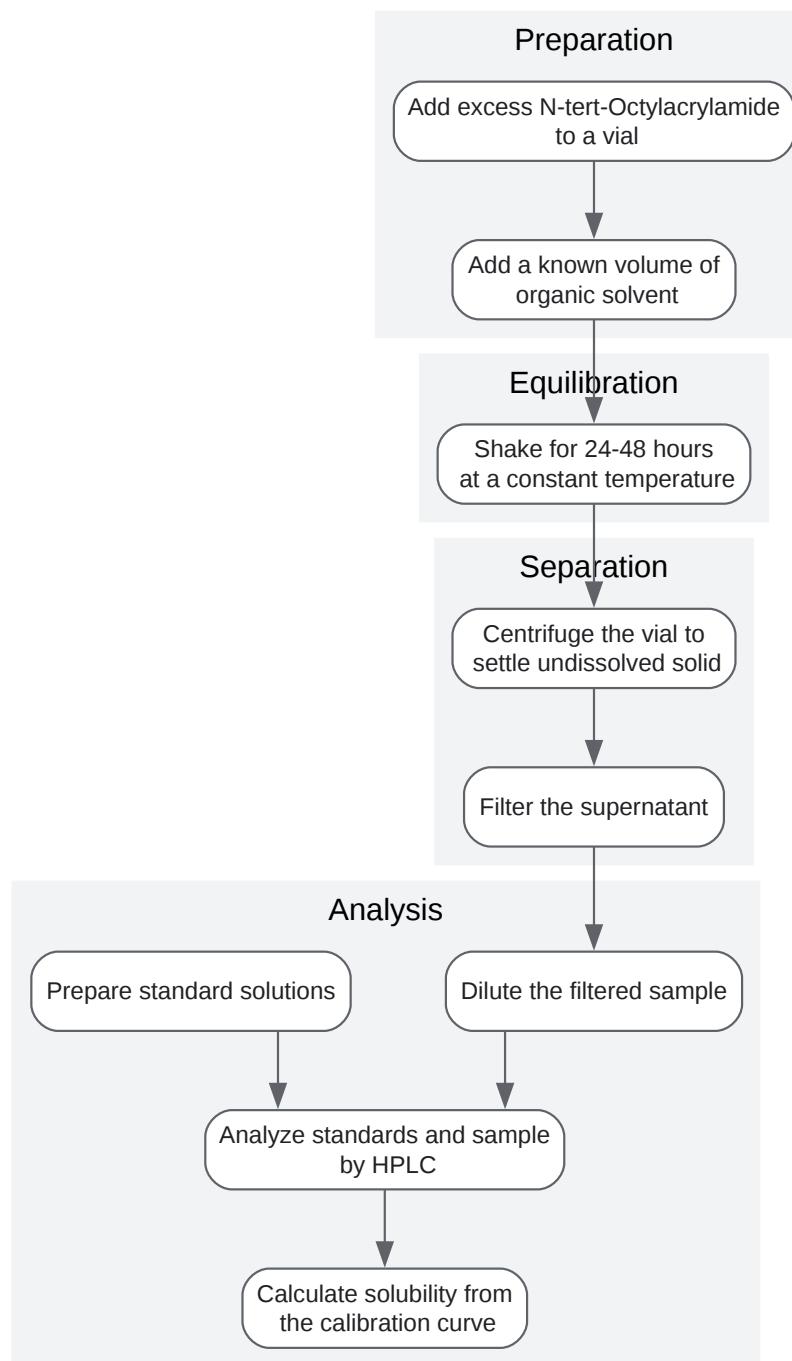
- Quantification by HPLC:
 - Prepare a series of standard solutions of N-tert-Octylacrylamide of known concentrations in the chosen solvent.
 - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the standard curve.
 - Analyze the standard solutions and the diluted sample solution by HPLC. A C18 column is often suitable, and the detection wavelength should be set to the absorbance maximum of N-tert-Octylacrylamide.
 - Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
 - Determine the concentration of the diluted sample solution from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mol/L.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of N-tert-Octylacrylamide solubility using the shake-flask method.

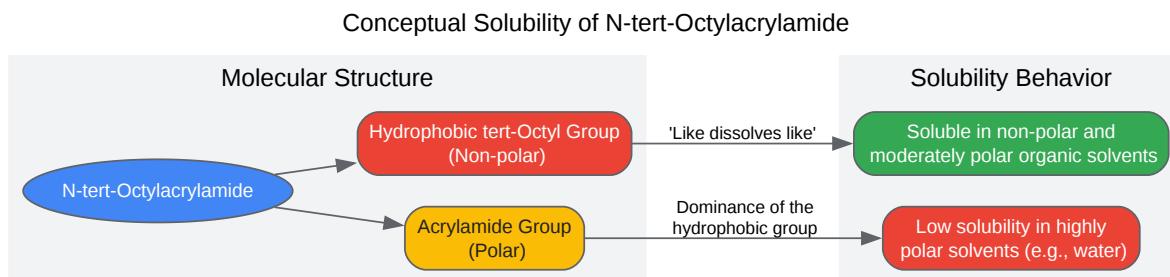
Experimental Workflow for Solubility Determination

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Caption: Workflow for determining the solubility of N-tert-Octylacrylamide.

Conceptual Solubility Relationship

This diagram illustrates the relationship between the molecular structure of N-tert-Octylacrylamide and its general solubility characteristics.



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